Application Notes and Protocols: Flow Cytometry Analysis of Apoptosis Induced by Pyrotinib

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Compound of Interest	
Compound Name:	*Pyrotinib dimaleate (Standard)*
CAS No.:	*1397922-61-0*
Cat. No.:	*B610363*

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Introduction

Pyrotinib is an irreversible pan-ErbB receptor tyrosine kinase inhibitor that targets epidermal growth factor receptor (EGFR), HER2, and HER4.[1] It has demonstrated significant anti-tumor activity in HER2-positive cancers, primarily by inducing cell cycle arrest and apoptosis.[2][3] Flow cytometry is a powerful and quantitative method to analyze apoptosis and cell cycle distribution in cell populations. This document provides detailed protocols for assessing pyrotinib-induced apoptosis in HER2-positive cancer cells using flow cytometry with Annexin V and Propidium Iodide (PI) staining.

Mechanism of Action: Pyrotinib-Induced Apoptosis

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Pyrotinib exerts its pro-apoptotic effects through the inhibition of the HER2 signaling pathway. By irreversibly binding to the ATP binding sites of HER family kinases, pyrotinib blocks downstream signaling cascades, including the PI3K/AKT and RAS/RAF/MEK/MAPK pathways.[1][2] This inhibition leads to the downregulation of anti-apoptotic proteins (e.g., Bcl-2) and the upregulation of pro-apoptotic proteins (e.g., BAX), ultimately culminating in programmed cell death.[4] Additionally, pyrotinib has been shown to promote the degradation of the HER2 protein and induce DNA damage, further contributing to its apoptotic effects.[4][5]

Data Presentation

Quantitative Analysis of Pyrotinib-Induced Apoptosis

The following table summarizes representative data from flow cytometry analysis of apoptosis in HER2-positive cancer cell lines treated with pyrotinib. Data is presented as the percentage of cells in different stages of apoptosis.

Table 1: Effect of Pyrotinib on Apoptosis in HER2-Positive Cancer Cells

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Cell Line	Treatment	Concentration (μM)	Early Apoptosis (%)	Late Apoptosis/ Necrosis (%)	Total Apoptotic Cells (%)
SK-BR-3 (Breast Cancer)	Control (DMSO)	-	3.2 ± 0.5	2.1 ± 0.3	5.3 ± 0.8
Pyrotinib (24h)	0.5	15.8 ± 1.2	8.5 ± 0.9	24.3 ± 2.1	
Pyrotinib (24h)	1.0	28.4 ± 2.1	15.2 ± 1.5	43.6 ± 3.6	
NCI-N87 (Gastric Cancer)	Control (DMSO)	-	2.5 ± 0.4	1.8 ± 0.2	4.3 ± 0.6
Pyrotinib (48h)	0.1	12.1 ± 1.1	6.7 ± 0.8	18.8 ± 1.9	
Pyrotinib (48h)	0.5	22.9 ± 1.9	11.3 ± 1.3	34.2 ± 3.2	

Data are presented as mean ± standard deviation from triplicate experiments and are representative of typical results.

Quantitative Analysis of Pyrotinib-Induced Cell Cycle Arrest

Pyrotinib can induce cell cycle arrest, primarily at the G1 phase, in HER2-positive cancer cells. The following table presents representative data from cell cycle analysis by flow cytometry.

Table 2: Effect of Pyrotinib on Cell Cycle Distribution in HER2-Positive Cancer Cells

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Cell Line	Treatment	Concentration (μM)	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
BT474 (Breast Cancer)	Control (DMSO)	-	45.2 ± 2.5	38.9 ± 2.1	15.9 ± 1.8
Pyrotinib (24h)	0.01	55.8 ± 3.1	29.1 ± 1.9	15.1 ± 1.5	
Pyrotinib (24h)	0.1	68.3 ± 3.5	20.5 ± 1.7	11.2 ± 1.3	
SK-BR-3 (Breast Cancer)	Control (DMSO)	-	50.1 ± 2.8	35.2 ± 2.0	14.7 ± 1.6
Pyrotinib (24h)	0.5	62.5 ± 3.3	25.8 ± 1.8	11.7 ± 1.4	
Pyrotinib (24h)	1.0	75.2 ± 4.0	15.3 ± 1.5	9.5 ± 1.1	

Data are presented as mean ± standard deviation from triplicate experiments and are representative of typical results.

Experimental Protocols

Protocol 1: Analysis of Apoptosis by Annexin V-FITC and PI Staining

This protocol details the steps for staining HER2-positive cancer cells with Annexin V-FITC and Propidium Iodide (PI) for flow cytometric analysis of apoptosis following treatment with pyrotinib.

Materials:

- HER2-positive cancer cell line (e.g., SK-BR-3, BT474, NCI-N87)
- Complete cell culture medium

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- Pyrotinib
- Dimethyl sulfoxide (DMSO, vehicle control)
- Phosphate-buffered saline (PBS), Ca2+ and Mg2+ free
- Trypsin-EDTA
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- Cell Seeding: Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of treatment.
- Pyrotinib Treatment:
  - Prepare stock solutions of pyrotinib in DMSO.
  - Treat cells with varying concentrations of pyrotinib (e.g., 0.1, 0.5, 1.0 µM) and a vehicle control (DMSO) for the desired time period (e.g., 24 or 48 hours).
- Cell Harvesting:
  - Following treatment, collect the culture medium (containing floating apoptotic cells).
  - Wash the adherent cells with PBS.
  - Detach the adherent cells using Trypsin-EDTA.
  - Combine the detached cells with the collected culture medium.
  - Centrifuge the cell suspension at 300 x g for 5 minutes.
  - Discard the supernatant and wash the cell pellet twice with cold PBS.

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- Annexin V-FITC and PI Staining:
  - Resuspend the cell pellet in 1X Binding Buffer to a concentration of 1 x 10^6 cells/mL.
  - Transfer 100 µL of the cell suspension (1 x 10^5 cells) to a flow cytometry tube.
  - Add 5 µL of Annexin V-FITC and 5 µL of PI to the cell suspension.
  - Gently vortex the tube and incubate for 15 minutes at room temperature in the dark.
  - Add 400 µL of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
  - Analyze the samples on a flow cytometer within one hour of staining.
  - Use unstained cells, cells stained with only Annexin V-FITC, and cells stained with only PI as controls to set up compensation and gates.
  - Collect data for at least 10,000 events per sample.
  - Analyze the data to differentiate between:
    - Viable cells (Annexin V- / PI-)
    - Early apoptotic cells (Annexin V+ / PI-)
    - Late apoptotic/necrotic cells (Annexin V+ / PI+)
    - Necrotic cells (Annexin V- / PI+)

Protocol 2: Cell Cycle Analysis by Propidium Iodide Staining

This protocol describes the procedure for analyzing cell cycle distribution using PI staining and flow cytometry after pyrotinib treatment.

Materials:

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- HER2-positive cancer cell line
- Complete cell culture medium
- Pyrotinib
- DMSO
- PBS
- Trypsin-EDTA
- 70% ice-cold ethanol
- RNase A (100 µg/mL)
- Propidium Iodide (50 µg/mL)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment: Follow steps 1 and 2 from Protocol 1.
- Cell Harvesting: Harvest cells as described in step 3 of Protocol 1.
- Fixation:
  - Resuspend the cell pellet in 500 µL of cold PBS.
  - While vortexing gently, add 4.5 mL of ice-cold 70% ethanol dropwise to fix the cells.
  - Incubate the cells at -20°C for at least 2 hours (or overnight).
- Staining:
  - Centrifuge the fixed cells at 800 x g for 5 minutes.
  - Discard the ethanol and wash the cell pellet with PBS.

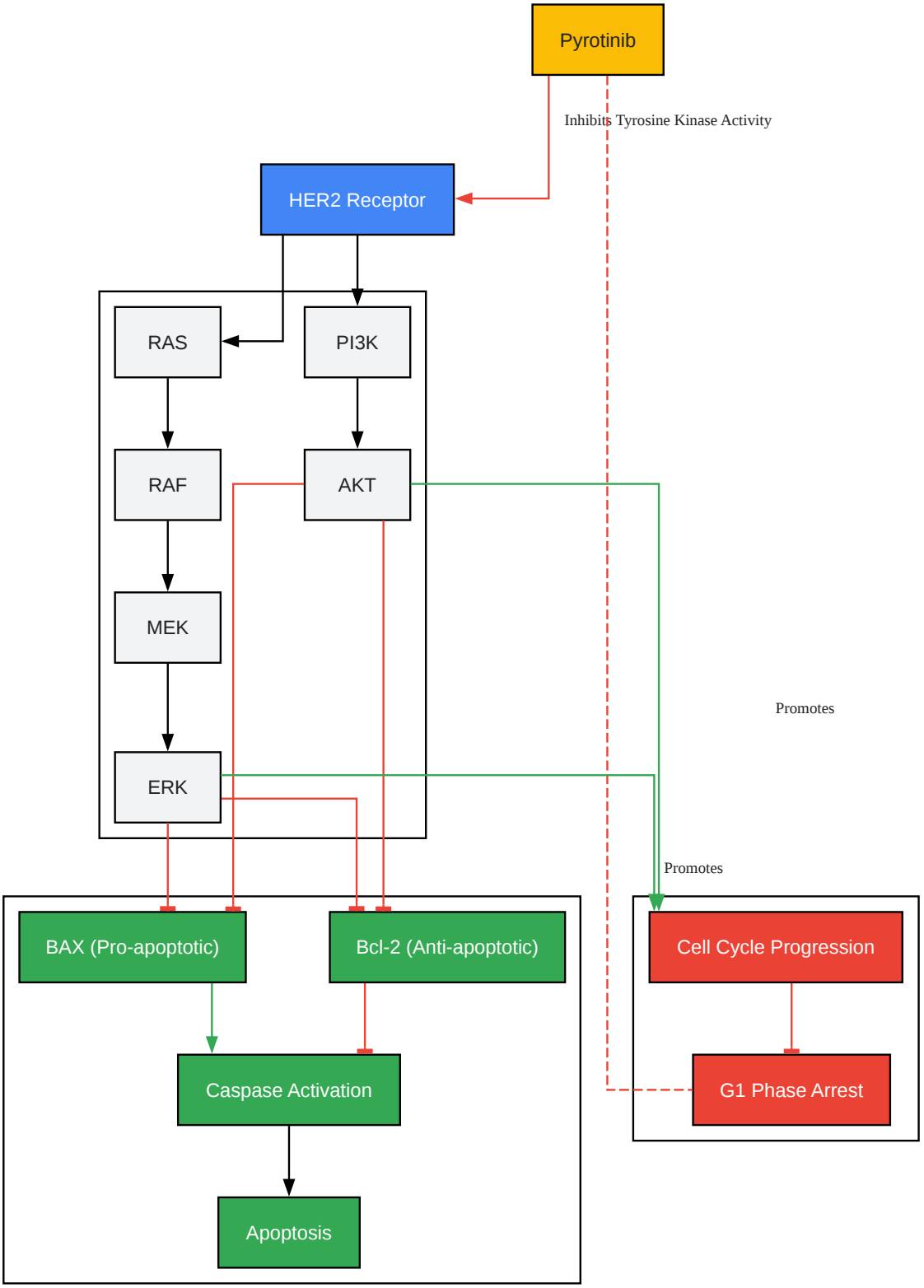
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- Resuspend the cell pellet in 500 µL of PI staining solution containing RNase A.
- Incubate for 30 minutes at room temperature in the dark.

- Flow Cytometry Analysis:
  - Analyze the samples on a flow cytometer.
  - Use the flow cytometry software to generate a DNA content histogram.
  - Gate the cell populations to quantify the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.

Mandatory Visualizations

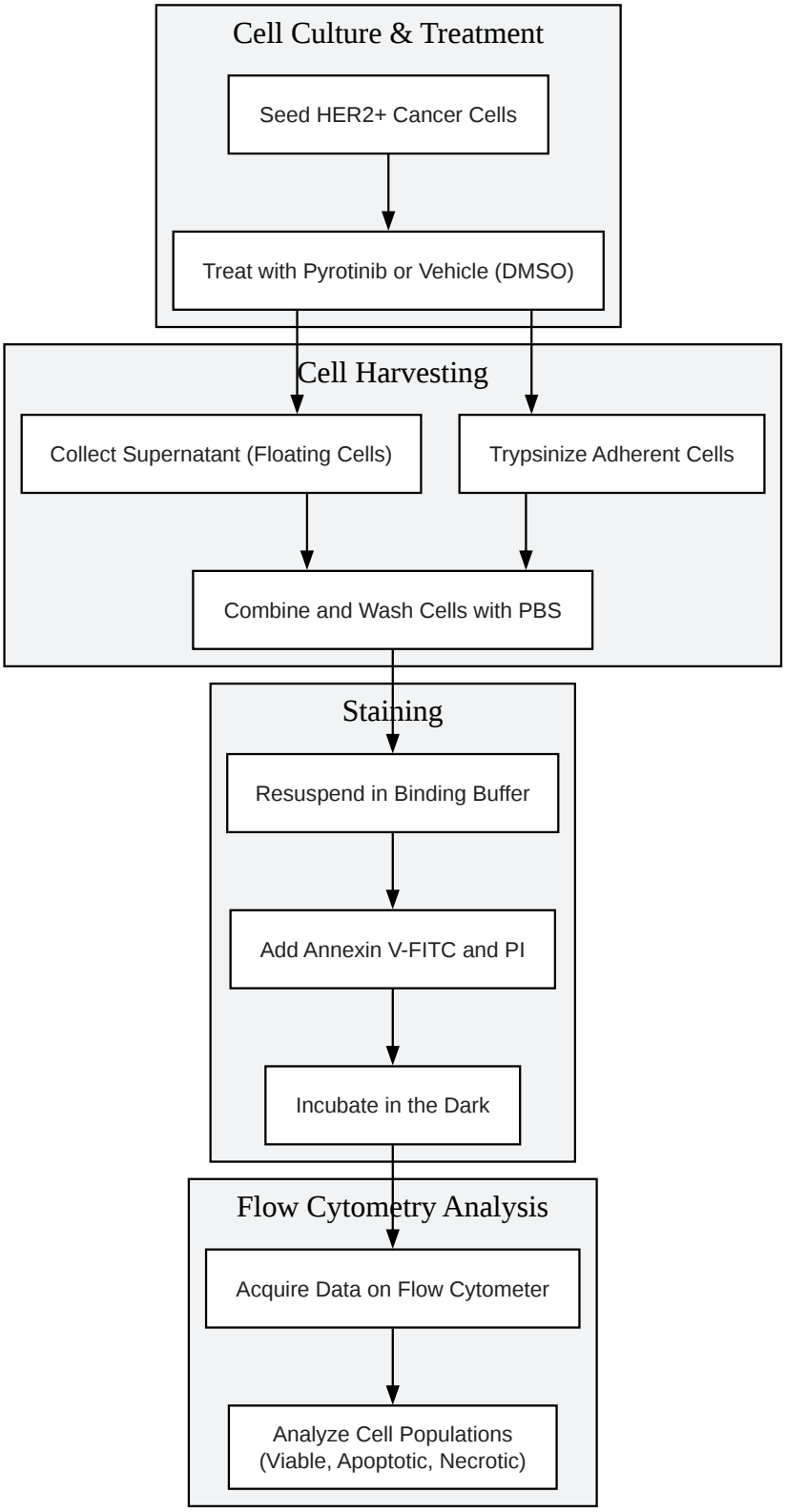
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Caption: Pyrotinib-induced apoptosis signaling pathway.

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Caption: Experimental workflow for apoptosis analysis.

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